

A Comparative Benchmarking Guide to Sb₂S₃ Photodetectors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Antimony Trisulfide

Cat. No.: B7820761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: An Objective Look at Antimony Sulfide Photodetector Performance

Antimony sulfide (Sb₂S₃) has emerged as a compelling semiconductor material for next-generation photodetectors, primarily due to its high absorption coefficient, earth-abundant constituents, and low toxicity. This guide provides a comprehensive performance benchmark of Sb₂S₃ photodetectors against established and emerging alternatives, supported by experimental data and detailed characterization protocols.

Performance Benchmarks: Sb₂S₃ vs. Alternatives

The performance of a photodetector is quantified by several key metrics. The following tables summarize the typical performance parameters for Sb₂S₃ photodetectors and provide a comparative overview with commercially available Silicon (Si), Indium Gallium Arsenide (InGaAs), and emerging Perovskite photodetectors.

Table 1: Performance Metrics of Sb₂S₃ Photodetectors

Morphology	Responsivity (A/W)	Detectivity (Jones)	Rise Time (ms)	Fall Time (ms)	Spectral Range (nm)	Reference
Nanowires	1152	2×10^{13}	~37	~37	300-800	[1]
Thin Film	0.34	2.20×10^{12}	-	-	360-600	[2]
Nanowires	-	2.1×10^{14}	< 100	< 100	360-785	[3]
Thin Film	0.29	3.37×10^{12}	0.0093	0.0078	Visible	
Microtubes	82	7.6×10^{10}	9.8	9.2	350-800	[4]

Table 2: Comparative Performance of Various Photodetector Materials

Material	Typical Responsivity (A/W)	Typical Detectivity (Jones)	Typical Response Speed	Spectral Range (nm)	Key Advantages	Key Disadvantages
Sb2S3	0.1 - 1200	$10^{10} - 10^{14}$	μs to ms	300 - 800[1]	Low cost, non-toxic, high absorption coefficient	Relatively slower response times compared to Si and InGaAs, performance varies with morphology
Silicon (Si)	0.3 - 0.6	$10^{11} - 10^{13}$	ns to μs	200 - 1200[5]	Mature technology, low cost, high stability	Lower responsivity in the near-infrared (NIR)
InGaAs	0.8 - 1.0	$10^{11} - 10^{13}$	ns	800 - 1700[6]	High speed, high responsivity in NIR	Higher cost, contains toxic materials (Arsenic)
Perovskite	$0.1 - 10^7$	$10^{12} - 10^{15}$	μs to ms	300 - 800	High responsivity and detectivity, solution processable	Long-term stability issues, contains lead (toxic)

Experimental Protocols for Photodetector Characterization

Accurate and reproducible characterization is crucial for benchmarking photodetector performance. The following outlines the standard experimental procedures for measuring key performance metrics.

Responsivity Measurement

Responsivity (R) is the ratio of the generated photocurrent (I_{ph}) to the incident optical power (P_{in}) at a specific wavelength (λ).

- Experimental Setup:
 - A calibrated light source (e.g., a laser or a monochromated xenon lamp).
 - An optical power meter to measure the incident power.
 - The photodetector under test connected to a source meter or a picoammeter.
- Procedure:
 - Position the photodetector to receive uniform illumination from the light source.
 - Measure the incident optical power (P_{in}) at the position of the photodetector using the optical power meter.
 - Measure the current from the photodetector under illumination (I_{light}) and in the dark (I_{dark}).
 - Calculate the photocurrent: $I_{ph} = I_{light} - I_{dark}$.
 - Calculate the responsivity: $R = I_{ph} / P_{in}$.
 - Repeat for different wavelengths to obtain the spectral responsivity.

Specific Detectivity (D) Measurement*

Specific detectivity is a figure of merit that normalizes the signal-to-noise ratio to the detector area and bandwidth, allowing for comparison of different photodetectors.

- Experimental Setup:
 - Same as for responsivity measurement.
 - A low-noise current preamplifier and a spectrum analyzer or a lock-in amplifier.
- Procedure:
 - Measure the responsivity (R) as described above.
 - Measure the dark current (I_{dark}) of the photodetector.
 - The dominant noise source is often the shot noise from the dark current, which can be calculated as $I_n = (2 * q * I_{\text{dark}} * B)^{1/2}$, where q is the elementary charge and B is the bandwidth (typically normalized to 1 Hz).
 - Calculate the Noise Equivalent Power (NEP) = I_n / R .
 - Calculate the specific detectivity: $D^* = (A * B)^{1/2} / \text{NEP}$, where A is the active area of the photodetector.

Response Speed Measurement

Response speed is characterized by the rise time (the time taken for the photocurrent to rise from 10% to 90% of its peak value) and fall time (the time taken to fall from 90% to 10%).

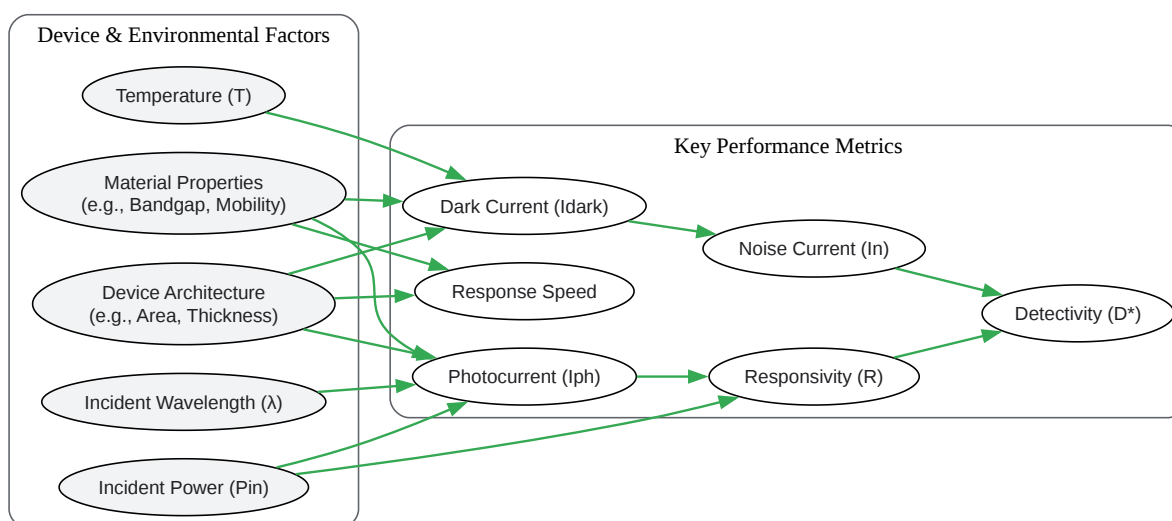
- Experimental Setup:
 - A pulsed light source (e.g., a pulsed laser or a continuous wave laser with a fast optical chopper).
 - The photodetector connected to a high-speed oscilloscope with a load resistor.
- Procedure:
 - Illuminate the photodetector with the pulsed light source.

- Capture the output waveform on the oscilloscope.
- Measure the rise time and fall time from the captured waveform.

Visualizing the Benchmarking Process

To better understand the workflow and the interplay of key parameters, the following diagrams are provided.

Caption: Experimental workflow for benchmarking Sb₂S₃ photodetector performance.



[Click to download full resolution via product page](#)

Caption: Interrelationship of key performance parameters in a photodetector.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. wp.optics.arizona.edu \[wp.optics.arizona.edu\]](#)
- [6. solsta.co.uk \[solsta.co.uk\]](#)
- To cite this document: BenchChem. [A Comparative Benchmarking Guide to Sb2S3 Photodetectors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7820761/docs#a-comparative-benchmarking-guide-to-sb2s3-photodetectors\]](https://www.benchchem.com/product/b7820761/docs#a-comparative-benchmarking-guide-to-sb2s3-photodetectors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check